

A Comprehensive Technical Guide to 4-Amino-2-chloro-6,7-dimethoxyquinazoline

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Compound of Interest

Compound Name: 4-Chloro-6,7-dimethoxyquinazolin-2-amine

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This technical guide provides an in-depth overview of 4-Amino-2-chloro-6,7-dimethoxyquinazoline, a key chemical intermediate in pharmaceutical synthesis. The document details its chemical structure, IUPAC nomenclature, physicochemical properties, and relevant experimental protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

4-Amino-2-chloro-6,7-dimethoxyquinazoline is a heterocyclic aromatic organic compound. Its structure consists of a quinazoline core, which is a bicyclic system where a benzene ring is fused to a pyrimidine ring. The quinazoline ring is substituted with an amino group at position 4, a chloro group at position 2, and two methoxy groups at positions 6 and 7.

The IUPAC name for this compound is 2-chloro-6,7-dimethoxyquinazolin-4-amine^{[1][2][3]}.

Chemical Identifiers:

- CAS Number: 23680-84-4^{[2][4]}
- Molecular Formula: C₁₀H₁₀ClN₃O₂^{[1][2][4]}
- SMILES: COC1=C(C=C2C(=C1)C(=NC(=N2)Cl)N)OC^{[1][3]}

- InChI: InChI=1S/C10H10ClN3O2/c1-15-7-3-5-6(4-8(7)16-2)13-10(11)14-9(5)12/h3-4H,1-2H3,(H2,12,13,14)[1][2][3]

Physicochemical Properties

A summary of the key physicochemical properties of 4-Amino-2-chloro-6,7-dimethoxyquinazoline is presented in the table below. These properties are crucial for its handling, storage, and application in chemical syntheses.

Property	Value	References
Molecular Weight	239.66 g/mol	[1][4]
Appearance	White to Off-white or pale yellow crystalline powder	[1][5]
Melting Point	262-268 °C (decomposition)	
Boiling Point	374.0 ± 42.0 °C at 760 mmHg	[1]
Density	1.391 ± 0.06 g/cm ³	[1]
Purity (HPLC)	≥95% - ≥98.5%	[1][5]
Solubility	Insoluble in water; Soluble in DMSO (sparingly, with heating/sonication), DMF, dichloromethane, and slightly soluble in Methanol (with heating/sonication)	[1][5]
Storage	Store at -20°C in a cool, dry place under an inert atmosphere	[1][5]

Biological Significance and Applications

4-Amino-2-chloro-6,7-dimethoxyquinazoline is a vital intermediate in the synthesis of several pharmaceuticals, particularly α 1-adrenergic receptor antagonists.[1] These drugs are used for treating conditions like benign prostatic hyperplasia (BPH) and hypertension.[1]

Key applications include its role as a precursor for:

- Doxazosin: A long-acting α 1-adrenergic blocker.[\[1\]](#)
- Terazosin: A selective α 1-antagonist for BPH symptom treatment.[\[1\]](#)
- Alfuzosin: Used in the treatment of BPH.[\[1\]](#)
- Prazosin: An α 1-blocker used to treat high blood pressure.[\[1\]](#)

Furthermore, quinazoline derivatives are explored for a wide range of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial effects.[\[6\]](#)[\[7\]](#)[\[8\]](#) Recent studies have also investigated the potential of 4-Amino-2-chloro-6,7-dimethoxyquinazoline as an anti-Alzheimer's agent through computational and spectroscopic methods.[\[9\]](#)

Experimental Protocols

The synthesis of derivatives from 4-Amino-2-chloro-6,7-dimethoxyquinazoline often involves diazotization followed by coupling reactions or nucleophilic substitution.

A. Diazotization of 4-Amino-2-chloro-6,7-dimethoxyquinazoline[\[6\]](#)

This protocol describes the formation of a diazonium salt, which is a versatile intermediate for synthesizing various azo dyes.

- Preparation of Slurry: A smooth slurry is prepared by mixing 1.0 g (2 mmol) of 4-amino-2-chloro-6,7-dimethoxyquinazoline with 0.45 g (21 mmol) of sodium nitrite (NaNO_2) and 10 mL of water.
- Addition to Acid: The slurry is added to a well-stirred mixture of 4 mL of concentrated hydrochloric acid ($d = 1.18$) and 4.0 g of ice, maintaining the temperature between 0-5°C.
- Reaction: The reaction mixture is stirred for 30 minutes to yield the diazonium salt. This salt can then be used in subsequent coupling reactions.

B. Synthesis of 2-chloro-4-(aryl amino)-6,7-dimethoxyquinazoline Derivatives[\[8\]](#)[\[10\]](#)

This protocol outlines a general procedure for the nucleophilic substitution of the amino group.

- **Reactant Mixture:** 2,4-dichloro-6,7-dimethoxyquinazoline (4 mmol) is mixed with an appropriate aniline derivative (4 mmol) in 5 mL of isopropanol.
- **Refluxing:** The mixture is refluxed for 6 hours.
- **Cooling and Precipitation:** The reaction mixture is cooled to room temperature and then poured into ice-cold water with continuous stirring.
- **Filtration and Washing:** The resulting precipitate is filtered and washed with distilled water to obtain the final 2-chloro-4-(aryl amino)-6,7-dimethoxyquinazoline derivative.

Visualization of Synthetic Pathway

The following diagram illustrates a generalized synthetic pathway starting from 6,7-dimethoxyquinazoline-2,4-dione to produce 4-amino-2-chloro-6,7-dimethoxyquinazoline and its subsequent use in synthesizing α 1-blockers.



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Caption: Synthetic route to 4-Amino-2-chloro-6,7-dimethoxyquinazoline and its derivatives.

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